

# VBATDT vs 10-MDP bond strength comparison

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**Compound Focus:** 6-(4-Vinylbenzyl-n-propyl)amino-1,3,5-triazine-2,4-dithiol

CAS No.: 88373-30-2

Cat. No.: S612610

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## 10-MDP Bond Strength Data

The following table summarizes key quantitative findings on 10-MDP bond strength from recent research:

Application Context	Key Finding on Bond Strength	Experimental Measure	Citation
Dental Fluorosis (Enamel)	10-MDP adhesive performed significantly better than non-10-MDP adhesive on fluorotic enamel (TF1-TF3 grades).	Shear Bond Strength ( $p=0.011$ ) [1]	
Self-adhesive Resin Cement	Cement with 6.6 wt% 10-MDP showed significantly higher bond strength than 3.3 wt% version. No significant difference vs. 9.9 wt%.	Micro-tensile Bond Strength ( $\mu$ TBS) to dentin [2]	
Zirconia Primers	10 wt% 10-MDP concentration was found to be optimal for bonding to zirconia. Higher concentrations (up to 30 wt%) did not further improve strength.	Shear Bond Strength (SBS) [3]	
Low-viscosity Bulk-fill Composite	10-MDP-containing adhesives showed significantly higher bond strength to composite surfaces than 10-MDP-free adhesive, both immediately and after aging.	Micro-tensile Bond Strength ( $\mu$ TBS) [4] [5]	

## Detailed Experimental Protocols

To ensure your guide is reproducible and credible, here are the detailed methodologies from the key studies cited above.

### • 1. Bonding to Fluorotic Enamel [1]

- **Sample Preparation:** 180 human enamel samples with varying degrees of fluorosis (classified by Thylstrup-Fejerskov index: TF1-TF4) were used.
- **Adhesive Application:** Samples were divided into two groups, applying either a 10-MDP-containing adhesive or a non-10-MDP adhesive according to manufacturers' instructions.
- **Testing:** Shear bond strength (SBS) was measured using a universal testing machine. Data were analyzed with two-factor ANOVA and post-hoc tests ( $p < 0.05$  for significance).

### • 2. Optimizing Concentration in Resin Cements [2]

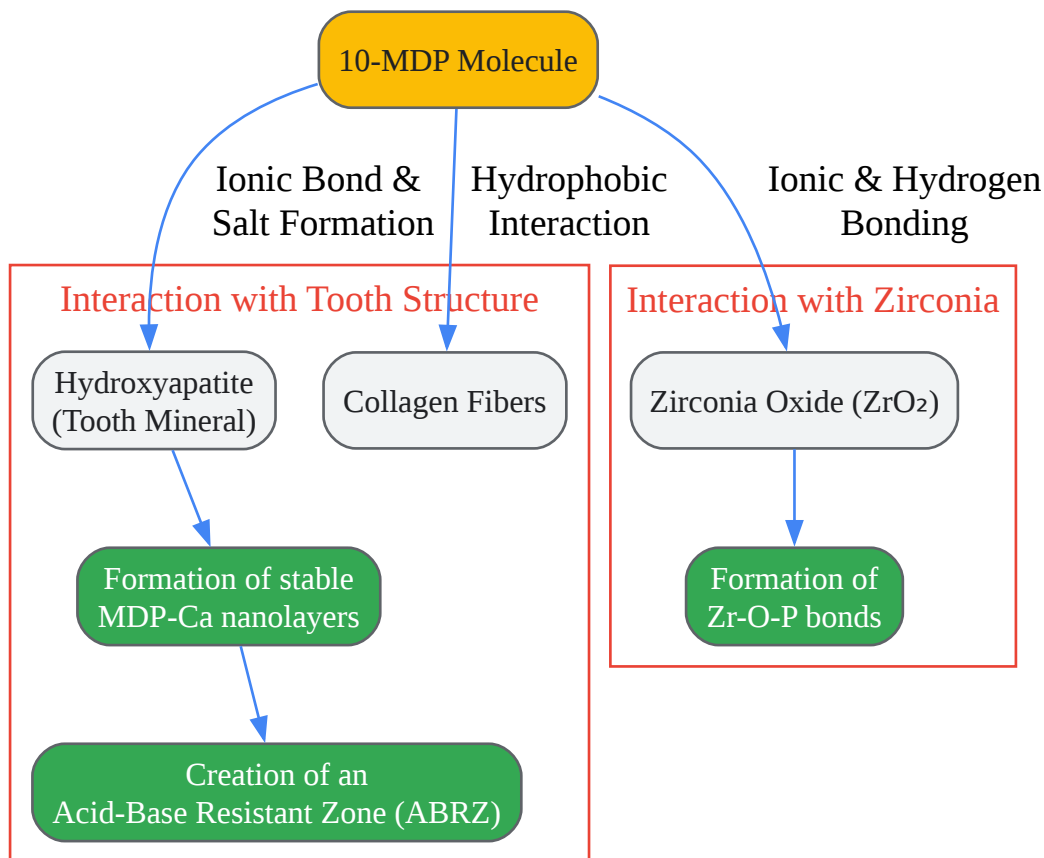
- **Materials:** Experimental dual-cure resin cements with three 10-MDP concentrations (3.3 wt% "RC1", 6.6 wt% "RC2", 9.9 wt% "RC3") were formulated.
- **Bonding Procedure:** Cement was applied to prepared, flat human dentin surfaces and light-cured.
- **Aging and Testing:** After 24 hours in water, bonded specimens were sectioned into 1.0 mm<sup>2</sup> sticks for micro-tensile bond strength ( $\mu$ TBS) testing. Failure modes were analyzed using Scanning Electron Microscopy (SEM).

### • 3. Bonding to Zirconia Ceramics [3]

- **Surface Treatment:** Zirconia primers with 10-MDP concentrations from 5 wt% to 30 wt% were applied to air-abraded yttria-stabilized tetragonal zirconia (Y-TZP) surfaces.
- **Chemical Analysis:** The formation of chemical bonds (Zr-O-P) was confirmed using Thermogravimetric Analysis (TGA), X-ray Photoelectron Spectroscopy (XPS), and Fourier Transform-Infrared Spectroscopy (FT-IR).
- **Shear Test:** Composite cement was bonded to the treated zirconia, and shear bond strength was measured after water storage.

## 10-MDP Bonding Mechanism

The superior and durable bond strength of 10-MDP is attributed to its unique capacity for chemical interaction with various substrates. The diagram below illustrates this multi-mode bonding mechanism.



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This dual chemical interaction, forming stable and insoluble salts with calcium and strong bonds with zirconia, is the fundamental reason for 10-MDP's effectiveness and durability across different dental applications [6] [7] [8].

## Guidance for Further Research

Since information on "VBATDT" was not available in the search, here are suggestions to find the data you need:

- **Verify the Terminology:** Double-check the spelling of "VBATDT". It might be a code for a specific commercial product, a laboratory code for a new monomer, or an acronym.
- **Consult Specialized Databases:** Search patent databases (like USPTO or Espacenet) and chemical supplier websites using the term.
- **Direct Comparative Studies:** Once the correct term is identified, you can search for direct head-to-head studies against 10-MDP. The performance benchmarks for 10-MDP provided here will serve as

a strong reference point for any future comparison.

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**Address:** Ontario, CA 91761, United States

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